

# Technical Guide on the Safe Handling and Properties of Potassium O-pentyl carbonodithioate

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## Compound of Interest

Compound Name: Potassium O-pentyl  
carbonodithioate-d5

Cat. No.: B12381144

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Disclaimer: This document provides a summary of safety and technical data for Potassium O-pentyl carbonodithioate (also known as Potassium Amyl Xanthate), the non-deuterated analogue of **Potassium O-pentyl carbonodithioate-d5**. A specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for the deuterated compound was not publicly available at the time of writing. While the safety and physical properties are expected to be nearly identical, researchers, scientists, and drug development professionals should obtain the specific SDS from their supplier, such as MedChemExpress, for definitive information on **Potassium O-pentyl carbonodithioate-d5** before handling.[1]

This guide synthesizes available data to support laboratory and research professionals in the safe handling, storage, and use of this compound.

## Chemical Identification and Physical Properties

Potassium O-pentyl carbonodithioate is an organic salt primarily used as a flotation agent in the mining industry.[2][3] In a research context, its deuterated form, **Potassium O-pentyl carbonodithioate-d5**, serves as an internal standard for quantitative analysis or as a tracer in metabolic studies.[1] The compound is typically a yellow to yellow-green solid with a strong, unpleasant sulfurous odor.[2]

Table 1: Physical and Chemical Properties

Property	Value	Source
Synonyms	Potassium Amyl Xanthate (KAX), Potassium pentylxanthate, Aeroxanthate	[2][4][5]
CAS Number	2720-73-2	[4]
Molecular Formula	C6H11KOS2	[3][4]
Molecular Weight	202.4 g/mol	[4]
Appearance	Yellow to yellow-green pellets or solid powder	[2][6]
Odor	Strong, unpleasant, sulfurous	[2]
pH	Not available	[6]
Melting Point	209 - 214 °C (408.2 - 417.2 °F)	[6]
Boiling Point	Not available	[6]
Stability	Stable under normal conditions; hygroscopic (absorbs moisture from air).	[7]
Solubility	Soluble in water (reacts exothermically).	

## Hazard Identification and GHS Classification

This chemical is classified as hazardous. It is a flammable solid and is harmful if swallowed or in contact with skin. It causes significant skin and eye irritation.[7][8][9] Upon contact with moisture or heat, it can decompose and may spontaneously combust, releasing flammable and toxic gases like carbon disulfide.[3][10]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Solids	1 / 2	H228: Flammable solid.[4][8] [9]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[4] [7][8]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin.[4][7][8]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[4] [7][8]
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation.[4][7][8]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory irritation)	H335: May cause respiratory irritation.[9]

## Toxicological Data

Toxicological information is critical for risk assessment. The available data indicates high toxicity upon ingestion.[2] Chronic exposure may lead to organ damage.[2][3]

Table 3: Acute Toxicity Data

Route	Species	Value	Source
Intravenous LD50	Mouse	99 mg/kg	[2][4]

### Reported Health Effects:

- Inhalation: Dust can cause severe irritation to the nose, throat, and respiratory tract. Prolonged exposure may lead to pulmonary edema.[3][10]
- Skin Contact: Causes irritation, redness, and potentially severe burns, especially in the presence of moisture.[3] It may also cause defatting and cracking of the skin.[3][10]

- **Eye Contact:** Causes serious irritation and potential damage due to the material's abrasiveness and corrosive nature when dissolved.[3][10]
- **Ingestion:** Harmful and may be fatal if swallowed.[3][10] Symptoms include a burning sensation in the mouth and throat.[3]
- **Systemic Effects:** May cause damage to the cardiovascular system, liver, and central nervous system (CNS).[2][3]

## Experimental Protocols & Methodologies

Detailed experimental protocols for toxicological or safety studies are not typically included in standard safety data sheets. The provided data, such as the LD50 value, is derived from standardized toxicological assays conducted under controlled laboratory conditions, which are not detailed in the source documents.

The primary methodology relevant to researchers handling this substance involves establishing safe laboratory practices. This includes conducting a thorough risk assessment, using appropriate personal protective equipment (PPE), and working in a well-ventilated area.

## Safe Handling and Emergency Procedures

Proper handling and storage are essential to mitigate the risks associated with this chemical.

Handling and Storage:

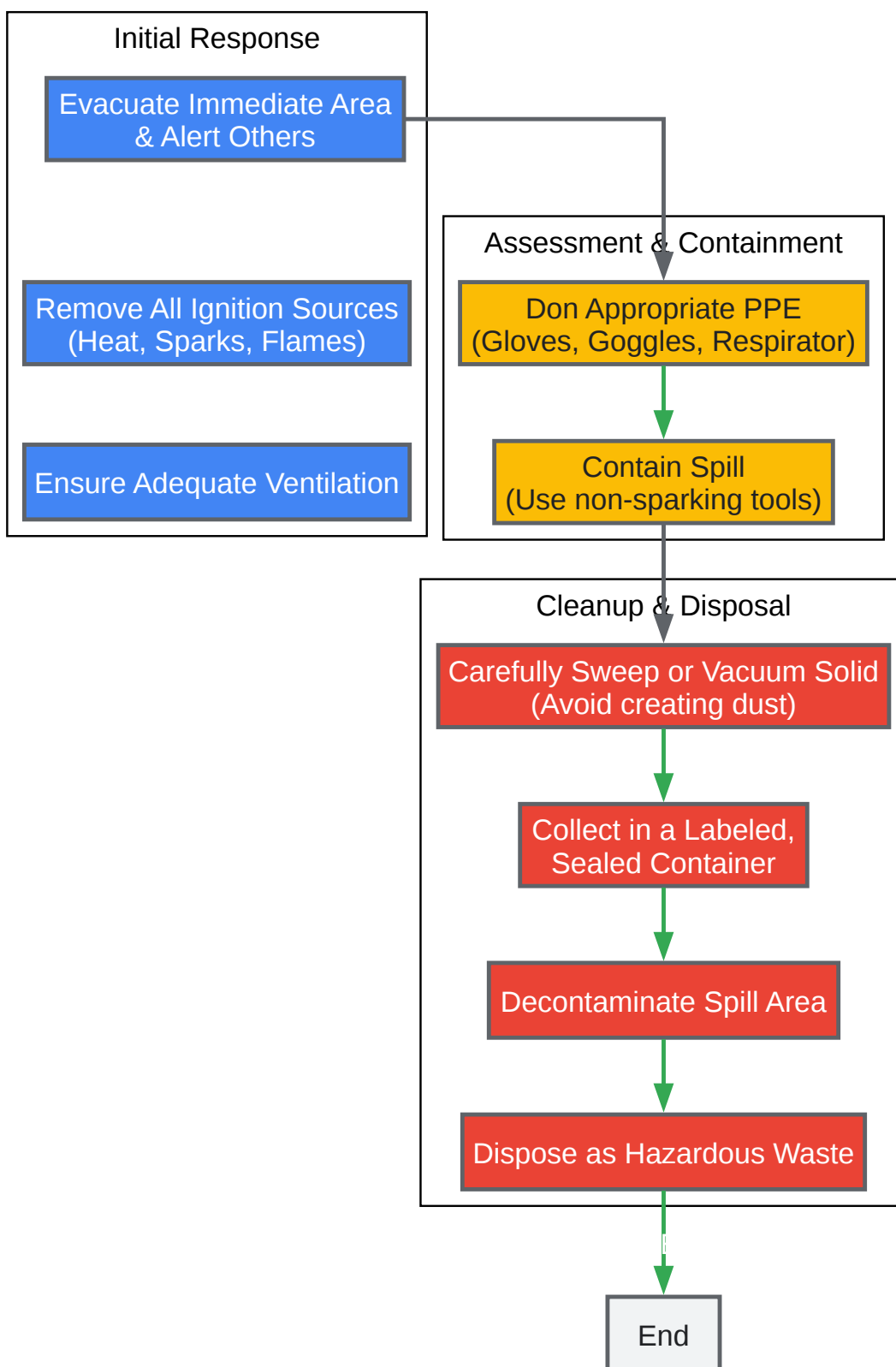
- Handle in a well-ventilated place, preferably within a chemical fume hood.[7][8]
- Avoid the formation of dust and aerosols.[8]
- Keep away from heat, sparks, open flames, and other ignition sources.[9][10]
- Use non-sparking tools and take measures to prevent static discharge.[7][9]
- Store in a tightly closed container in a dry, cool, and well-ventilated area.[5][8]
- The material is hygroscopic; avoid exposure to moisture.[7][11]

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[\[7\]](#)[\[11\]](#)
- Skin Protection: Wear chemical-impermeable gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[\[7\]](#)[\[8\]](#)
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator or an air-supplied mask.[\[7\]](#)

#### Emergency Spill Response Workflow

The following diagram outlines the logical workflow for responding to an accidental spill of Potassium O-pentyl carbonodithioate in a laboratory setting.



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*Figure 1: Emergency workflow for a solid chemical spill.*

#### First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[5\]](#)[\[6\]](#)
- On Skin: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.[\[6\]](#)[\[11\]](#)
- In Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.  
[\[5\]](#)[\[6\]](#)
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice.[\[3\]](#)[\[5\]](#)

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